

Technical Support Center: **trans-2-(Dimethylamino)cyclohexanol**

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Compound of Interest

Compound Name: *trans-2-(Dimethylamino)cyclohexanol*

Cat. No.: B091292

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **trans-2-(Dimethylamino)cyclohexanol**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **trans-2-(Dimethylamino)cyclohexanol**?

A1: For optimal stability, **trans-2-(Dimethylamino)cyclohexanol** should be stored at 2-8 °C in a tightly sealed container to prevent exposure to air and moisture.^{[1][2]} The storage area should be dry and well-ventilated.^{[3][4]} To prevent potential degradation from atmospheric carbon dioxide, storage under an inert gas atmosphere (e.g., argon or nitrogen) is also recommended.^[2]

Q2: How is **trans-2-(Dimethylamino)cyclohexanol** shipped?

A2: This product is typically shipped at ambient room temperature.^[1] Upon receipt, it is crucial to transfer it to the recommended storage conditions (2-8 °C) for long-term stability.

Q3: What is the general stability of this compound?

A3: **trans-2-(Dimethylamino)cyclohexanol** is chemically stable under standard ambient conditions (room temperature).[5] However, it is classified as a combustible liquid and should be kept away from heat, sparks, open flames, and other potential ignition sources.[2][3][4][6]

Q4: Are there any known incompatibilities for this compound?

A4: Yes, **trans-2-(Dimethylamino)cyclohexanol** is incompatible with strong oxidizing agents, strong acids, and strong bases.[7] Contact with these substances should be avoided to prevent vigorous and potentially hazardous reactions.

Q5: What are the primary safety and handling precautions for **trans-2-(Dimethylamino)cyclohexanol**?

A5: This compound is harmful if swallowed and can cause severe skin burns and eye damage.[2][5] Therefore, it is imperative to use appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[2][3][5][6] All handling should be performed in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[3][4][6]

Q6: Has the shelf-life of **trans-2-(Dimethylamino)cyclohexanol** been determined?

A6: Specific quantitative data on the long-term shelf-life of **trans-2-(Dimethylamino)cyclohexanol** is not readily available in published literature. The stability of the compound is highly dependent on storage conditions. To ensure the integrity of your experimental results, it is recommended to use the product within a reasonable timeframe after opening and to perform periodic quality checks if it is stored for an extended period.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Discoloration of the compound (yellowing)	Exposure to air and/or light, or potential contamination.	While slight discoloration may not always indicate significant degradation for all applications, it is a sign of a potential change in purity. It is advisable to re-analyze the material for purity before use. For sensitive applications, using a fresh, unopened lot is recommended. Ensure the container is tightly sealed and stored under an inert atmosphere.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Verify that the compound has been stored at the recommended 2-8 °C and protected from air and moisture. If the compound has been stored for an extended period or the storage conditions have been compromised, consider performing a purity analysis (e.g., by GC-MS or NMR) or using a new batch of the compound.
Precipitate formation in solutions	Poor solubility at lower temperatures or reaction with the solvent or dissolved gases (like CO ₂).	Ensure the chosen solvent is appropriate and that the concentration is not exceeding the solubility limit at the working temperature. If the solvent is not the issue, consider the possibility of degradation or reaction. For example, reaction with

atmospheric CO₂ can form carbamates, which may have different solubility profiles.

Data Summary

While specific degradation kinetics for **trans-2-(Dimethylamino)cyclohexanol** are not available, the following table summarizes its key stability-related properties.

Parameter	Value / Recommendation	Source
Recommended Storage Temperature	2 - 8 °C	[1][2]
Shipping Temperature	Room Temperature	[1]
Chemical Stability	Stable under standard ambient conditions	[5]
Sensitivity	Sensitive to Carbon Dioxide	[2]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases	[7]
Hazards	Combustible liquid, Harmful if swallowed, Causes severe skin burns and eye damage	[2][5]

Experimental Protocols

Protocol for a User-Initiated Stability Study

This protocol provides a general framework for users who wish to conduct their own stability assessment of **trans-2-(Dimethylamino)cyclohexanol** under specific laboratory conditions.

Objective: To assess the stability of **trans-2-(Dimethylamino)cyclohexanol** under defined storage conditions over a set period.

Materials:

- **trans-2-(Dimethylamino)cyclohexanol**
- Appropriate storage vials (e.g., amber glass vials with PTFE-lined caps)
- Environmental chamber or calibrated ovens/refrigerators
- Analytical instrumentation for purity assessment (e.g., GC-MS, HPLC, NMR)

Methodology:

- Initial Analysis (Time Zero):
 - Take an initial sample of the **trans-2-(Dimethylamino)cyclohexanol** from a new, unopened container.
 - Perform a comprehensive analysis to determine its initial purity and characterize its physical appearance (e.g., color, clarity). This will serve as the baseline.
- Sample Preparation and Storage:
 - Aliquot the compound into several vials to avoid repeated opening and closing of the same sample.
 - Divide the vials into different sets for storage under various conditions. Suggested conditions include:
 - Recommended Condition: 2-8 °C, protected from light.
 - Accelerated Condition: 25 °C / 60% Relative Humidity (RH).
 - Stress Condition: 40 °C / 75% RH.
- Time Points for Analysis:
 - Establish a schedule for pulling samples for analysis. Suggested time points:
 - Accelerated/Stress Conditions: 1, 3, and 6 months.
 - Recommended Condition: 6, 12, 18, and 24 months.

- Analysis:
 - At each time point, remove a vial from each storage condition.
 - Allow the sample to equilibrate to room temperature before opening.
 - Perform the same set of analyses as in the initial assessment to determine purity and check for the appearance of new peaks (potential degradation products).
- Data Evaluation:
 - Compare the results at each time point to the initial (time zero) data.
 - A significant change in purity or the appearance of degradation products would indicate instability under those specific storage conditions.

Visualizations

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